

2-Amino-3-methoxypyridine physical and chemical properties

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Compound of Interest

Compound Name: 2-Amino-3-methoxypyridine

Cat. No.: B156974

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An In-depth Technical Guide to 2-Amino-3-methoxypyridine

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Amino-3-methoxypyridine**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

2-Amino-3-methoxypyridine, with the CAS number 10201-71-5, is a substituted pyridine derivative.^{[1][2][3][4][5]} Its structure features an amino group at the 2-position and a methoxy group at the 3-position of the pyridine ring. This arrangement of functional groups makes it a valuable intermediate in organic synthesis.^[3]

| Identifier | Value |
|-------------------|--|
| IUPAC Name | 3-methoxypyridin-2-amine ^[1] |
| CAS Number | 10201-71-5 ^{[1][2][3][4][5]} |
| Molecular Formula | C ₆ H ₈ N ₂ O ^{[1][3][5][6]} |
| SMILES | <chem>COC1=C(N=CC=C1)N</chem> ^[1] |
| InChIKey | HNAYRVKSWGSQTP-UHFFFAOYSA-N ^{[1][2]} |

Physicochemical Properties

The physicochemical properties of **2-Amino-3-methoxypyridine** are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical reactions.

| Property | Value | Source |
|--------------------------------|--|---|
| Molecular Weight | 124.14 g/mol | [1] [3] [5] [6] |
| Appearance | Solid, Grey to Dark Brown | [2] [3] [7] |
| Boiling Point | 235.0 ± 20.0 °C (Predicted) | [2] [7] |
| pKa | 8.43 ± 0.10 (Predicted) | [7] |
| Density | 1.139 ± 0.06 g/cm ³ (Predicted) | [7] |
| Topological Polar Surface Area | 48.1 Å ² | [1] |
| Hydrogen Bond Donor Count | 1 | [1] |
| Hydrogen Bond Acceptor Count | 3 | [5] |
| Rotatable Bond Count | 1 | [5] |
| LogP | 0.6724 | [5] |

Spectral Data

Spectroscopic data is essential for the structural elucidation and purity assessment of **2-Amino-3-methoxypyridine**.

| Spectral Data Type | Availability |
|----------------------------|-------------------------------|
| Mass Spectrometry (GC-MS) | Available [1] |
| Infrared (IR) Spectroscopy | Available [1] |
| Raman Spectroscopy | Available [1] |

Reactivity and Stability

Chemical Stability: **2-Amino-3-methoxypyridine** is stable under normal conditions.[8]

Conditions to Avoid: To maintain its stability, it is recommended to avoid:

- Air contact[8]
- Direct sunlight[8]
- High temperatures[8]

Incompatible Materials: The compound is incompatible with strong oxidizing agents and strong acids.

Reactivity: The presence of both an amino and a methoxy group on the pyridine ring enhances its reactivity, making it a versatile building block for the synthesis of more complex molecules.

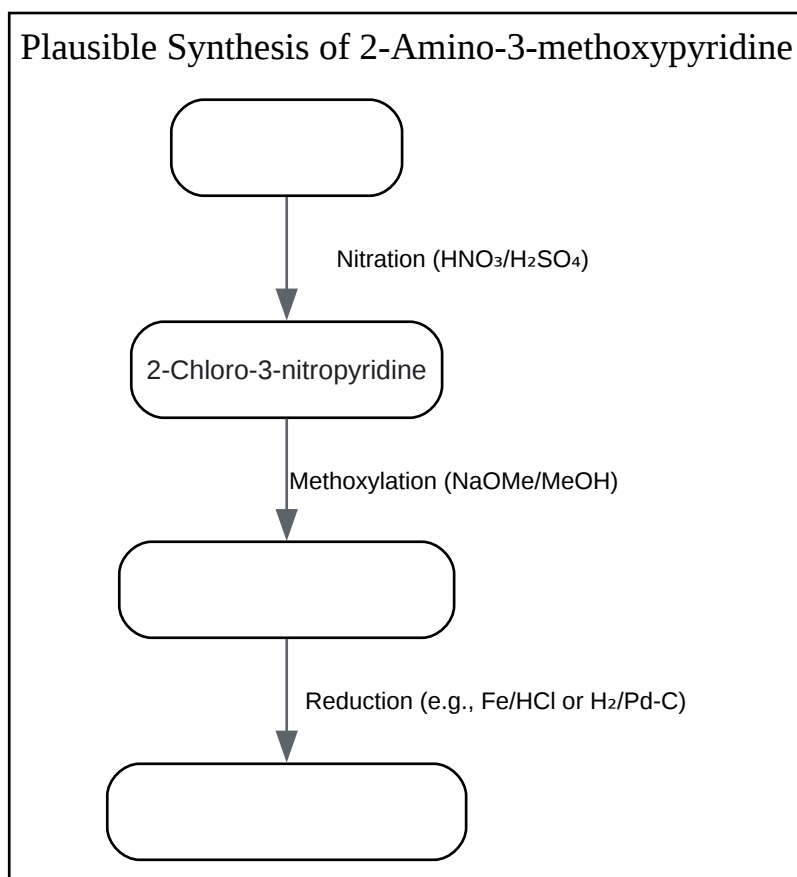
[3]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-Amino-3-methoxypyridine** is not readily available in the provided search results, a plausible synthetic route can be inferred from general organic chemistry principles and synthesis of similar pyridine derivatives. A potential synthetic pathway is outlined below.

Plausible Synthetic Pathway:

A common strategy for introducing amino and methoxy groups to a pyridine ring involves a sequence of nitration, nucleophilic substitution, and reduction.



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A plausible synthetic pathway for **2-Amino-3-methoxypyridine**.

General Experimental Steps:

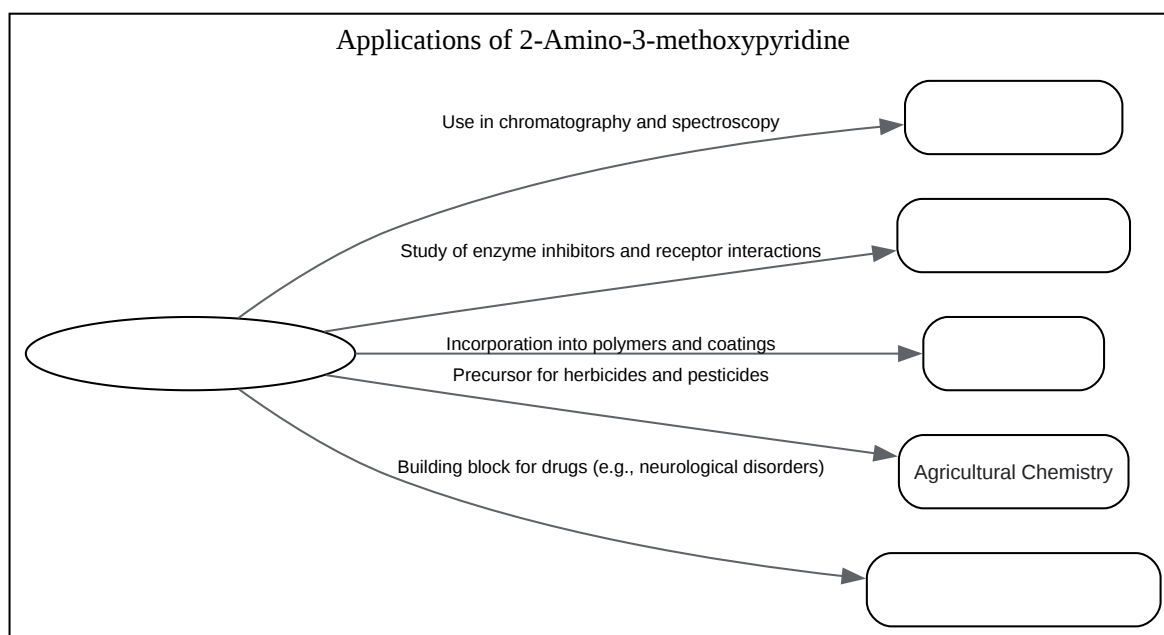
- Nitration: 2-Chloropyridine is reacted with a nitrating agent (e.g., a mixture of nitric acid and sulfuric acid) to introduce a nitro group, likely at the 3-position due to the directing effects of the chloro and ring nitrogen atoms.
- Methoxylation: The resulting 2-chloro-3-nitropyridine undergoes nucleophilic aromatic substitution with a methoxide source, such as sodium methoxide in methanol, to replace the chlorine atom with a methoxy group.
- Reduction: The nitro group of 2-methoxy-3-nitropyridine is then reduced to an amino group using a standard reducing agent, such as iron in acidic medium or catalytic hydrogenation, to yield the final product, **2-Amino-3-methoxypyridine**.

Purification: The crude product would typically be purified by techniques such as recrystallization or column chromatography.

Characterization: The structure and purity of the synthesized **2-Amino-3-methoxypyridine** would be confirmed using spectroscopic methods like NMR (^1H and ^{13}C), IR, and mass spectrometry, and its melting point would be determined.

Applications

2-Amino-3-methoxypyridine is a versatile compound with applications in several fields, primarily due to its utility as a synthetic intermediate.[3]



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Key application areas of **2-Amino-3-methoxypyridine**.

- **Pharmaceutical Development:** It serves as a crucial building block in the synthesis of various pharmaceutical agents, with potential applications in treatments for neurological disorders

and as anti-inflammatory agents.[3]

- **Agricultural Chemistry:** In the agrochemical industry, it is used as a precursor for developing effective herbicides and pesticides.[3]
- **Material Science:** The compound is incorporated into polymers and coatings to enhance thermal stability and chemical resistance.[3]
- **Biochemical Research:** It plays a role in the study of enzyme inhibitors and receptor interactions, aiding in the understanding of biological pathways.[3]
- **Analytical Chemistry:** This chemical is utilized in various analytical methods, including chromatography and spectroscopy.[3]

Safety and Handling

Hazard Statements:

- H302: Harmful if swallowed[1][2]
- H315: Causes skin irritation[1][2]
- H319: Causes serious eye irritation[1][2]
- H335: May cause respiratory irritation[2]

Precautionary Statements: Standard laboratory safety precautions should be taken when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.

Storage: **2-Amino-3-methoxypyridine** should be stored in a cool, dry place, away from light and under an inert atmosphere (e.g., nitrogen or argon).[2][3][7] Recommended storage temperatures are typically between 0-8 °C.[3]

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